

HBTU: A Technical Guide for Researchers in Peptide Synthesis and Drug Development

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Compound of Interest

Compound Name: [benzotriazol-1-yl]oxy(dimethylamino)methylidene]-dimethylazanium hexafluorophosphate

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An In-depth Whitepaper on O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate

This technical guide provides a comprehensive overview of HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate), a widely used coupling reagent in peptide synthesis. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical properties, mechanism of action, experimental protocols, and safety considerations.

Core Properties of HBTU

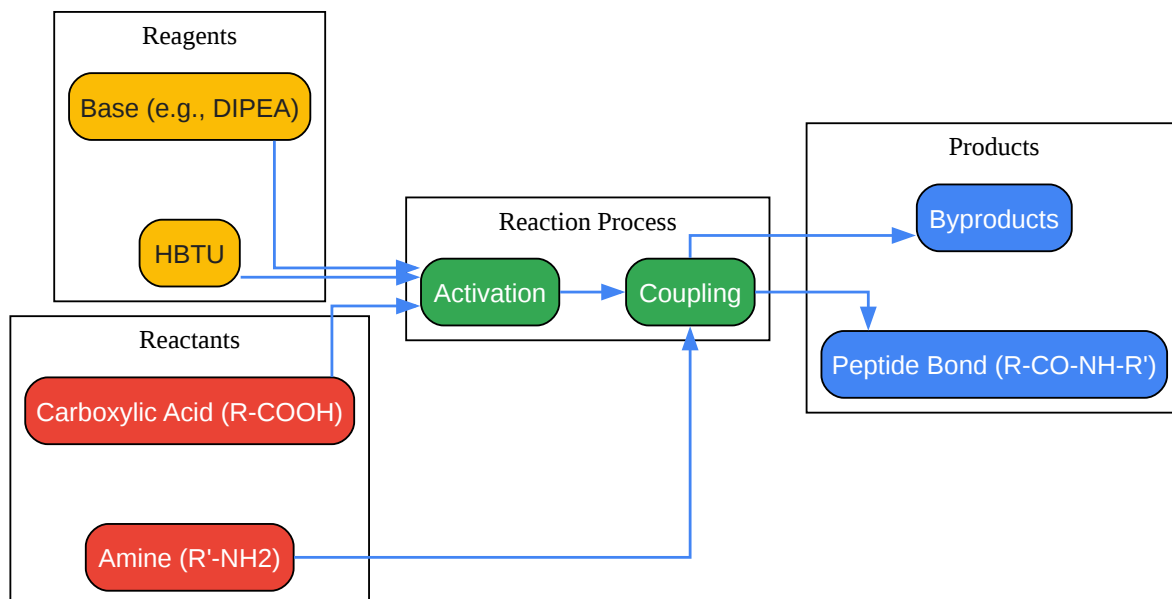
HBTU is a uronium salt-based coupling reagent renowned for its efficiency in facilitating amide bond formation, a critical step in peptide synthesis.^[1] Its mild activation properties contribute to high yields and the suppression of undesirable side reactions, most notably racemization. The table below summarizes its key quantitative data.

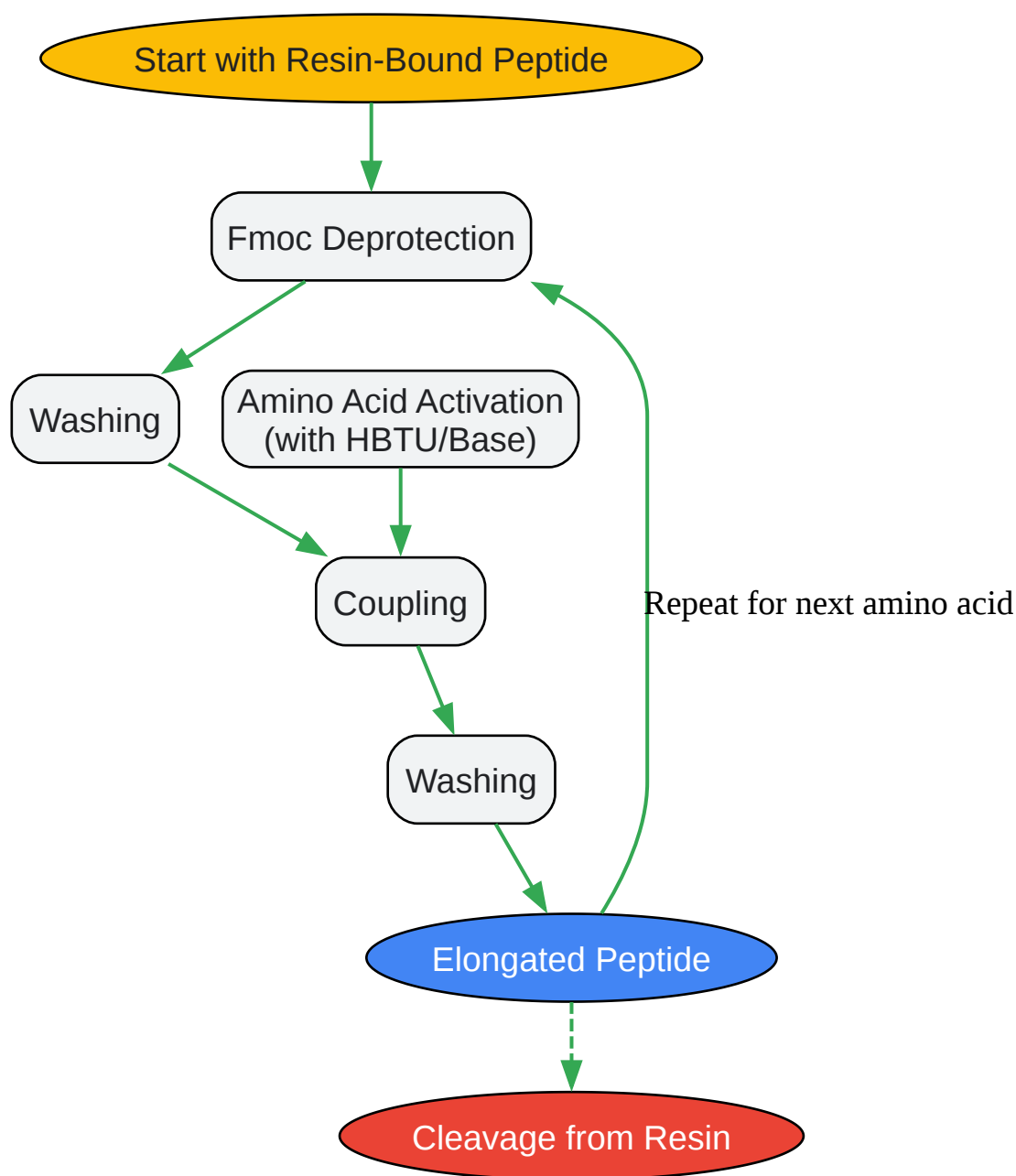
Property	Value	Reference
CAS Number	94790-37-1	[2]
Molecular Formula	C ₁₁ H ₁₆ F ₆ N ₅ OP	[1]
Molecular Weight	379.24 g/mol	[1]

Mechanism of Action in Peptide Coupling

HBTU facilitates the coupling of a carboxylic acid and an amine to form an amide bond. The process is initiated by the reaction of the carboxylic acid with HBTU in the presence of a tertiary amine base, such as N,N-diisopropylethylamine (DIPEA). This leads to the formation of an activated O-acylisourea intermediate. This intermediate is highly reactive and readily undergoes nucleophilic attack by the amine, resulting in the formation of the desired amide bond and the release of tetramethylurea and hexafluorophosphate anion byproducts. The overall mechanism is designed to be efficient and to minimize the risk of racemization at the chiral center of the amino acid.

The following diagram illustrates the general workflow of an HBTU-mediated peptide coupling reaction.





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References

- 1. HBTU - Wikipedia [en.wikipedia.org]
- 2. cphi-online.com [cphi-online.com]
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